

Solubility of "Tert-butyl 2-(piperazin-1-yl)acetate" in organic solvents

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Compound of Interest

Compound Name: **Tert-butyl 2-(piperazin-1-yl)acetate**

Cat. No.: **B181056**

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Technical Support Center: Tert-butyl 2-(piperazin-1-yl)acetate

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the solubility of **Tert-butyl 2-(piperazin-1-yl)acetate** in organic solvents. It includes troubleshooting guides and frequently asked questions (FAQs) to assist with experimental challenges.

Solubility Data

Quantitative solubility data for **Tert-butyl 2-(piperazin-1-yl)acetate** in various organic solvents is not extensively reported in publicly available literature. The following table provides a template for documenting experimentally determined solubility. Researchers are strongly encouraged to determine solubility in their specific solvent systems.

Solvent	Temperature (°C)	Solubility (mg/mL)	Method	Notes
Dimethyl Sulfoxide (DMSO)	25	Data not available	Visual	
Ethanol	25	Data not available	Visual	
Methanol	25	Data not available	Visual	
Dichloromethane (DCM)	25	Data not available	Visual	
Acetonitrile (ACN)	25	Data not available	Visual	
N,N-Dimethylformamide (DMF)	25	Data not available	Visual	
Water	25	Data not available	Visual	The presence of a piperazine ring suggests potential aqueous solubility, possibly pH-dependent.

Note: The physical form of **Tert-butyl 2-(piperazin-1-yl)acetate** is a liquid[1]. It is described as colorless to light yellow[2].

Experimental Protocols

Precise determination of solubility is critical for successful experimental outcomes. Below are detailed methodologies for assessing the solubility of **Tert-butyl 2-(piperazin-1-yl)acetate**.

Protocol 1: Visual Assessment of Solubility (Kinetic Method)

This method provides a rapid, qualitative assessment of solubility.

Materials:

- **Tert-butyl 2-(piperazin-1-yl)acetate**
- Selection of organic solvents (e.g., DMSO, Ethanol, Methanol)
- Vortex mixer
- Calibrated pipettes
- Clear glass vials (e.g., 1.5 mL or 4 mL)

Procedure:

- Add a known volume of the solvent to a clear glass vial.
- Add a small, pre-weighed amount of **Tert-butyl 2-(piperazin-1-yl)acetate** to the solvent.
- Vortex the mixture vigorously for 1-2 minutes.
- Visually inspect the solution against a dark background for any undissolved particles.
- If the compound has completely dissolved, incrementally add more of the compound until a saturated solution (indicated by the presence of undissolved material) is achieved.
- Record the maximum amount of compound that fully dissolves in the specific volume of solvent to determine the approximate solubility.

Protocol 2: Equilibrium Solubility Determination (Shake-Flask Method)

This method determines the thermodynamic equilibrium solubility, providing a more accurate and quantitative measurement.

Materials:

- **Tert-butyl 2-(piperazin-1-yl)acetate**
- Chosen organic solvent
- Shaking incubator or orbital shaker
- Centrifuge
- HPLC or UV-Vis spectrophotometer
- Syringe filters (0.22 µm or 0.45 µm)

Procedure:

- Add an excess amount of **Tert-butyl 2-(piperazin-1-yl)acetate** to a known volume of the solvent in a sealed vial. This ensures that a saturated solution is formed.
- Place the vial in a shaking incubator set to a constant temperature (e.g., 25 °C) for 24-48 hours to allow the solution to reach equilibrium.
- After incubation, centrifuge the vial to pellet the excess, undissolved solid.
- Carefully extract a sample of the supernatant, ensuring no solid particles are disturbed.
- Filter the supernatant through a syringe filter to remove any remaining microscopic particles.
- Quantify the concentration of the dissolved compound in the filtrate using a validated analytical method such as HPLC or UV-Vis spectroscopy.

Troubleshooting Guide & FAQs

Q1: I am observing a precipitate when I dilute my stock solution of **Tert-butyl 2-(piperazin-1-yl)acetate** in an aqueous buffer. What should I do?

A1: This is a common issue when a compound dissolved in a high-concentration organic stock solution is introduced into an aqueous medium where its solubility is lower.

- Troubleshooting Steps:
 - Decrease the final concentration: Your experimental concentration may be above the solubility limit in the final aqueous buffer. Try performing serial dilutions.
 - Optimize the solvent system: While preparing your working solution, add the stock solution to the aqueous buffer while vortexing to promote rapid dispersion[3].
 - pH Adjustment: The piperazine moiety in the compound is basic. Adjusting the pH of your aqueous buffer to be more acidic can increase the solubility of basic compounds[3].
 - Use of Co-solvents: Consider if your experimental system can tolerate a small percentage of an organic co-solvent (like DMSO or ethanol) in the final aqueous medium.

Q2: My compound appears to be insoluble in non-polar solvents. Why is this?

A2: The structure of **Tert-butyl 2-(piperazin-1-yl)acetate** contains polar functional groups (ester and two amine groups) which generally leads to poor solubility in non-polar solvents. The principle of "like dissolves like" suggests that polar compounds are more soluble in polar solvents[4].

Q3: How can I quickly determine if my compound is an acid or a base?

A3: A simple litmus test can be performed if the compound is water-soluble. Dissolve a small amount in neutral water and test the pH. A pH above 7 indicates a basic compound, while a pH below 7 suggests it is acidic[5]. Given the presence of the piperazine ring, **Tert-butyl 2-(piperazin-1-yl)acetate** is expected to be basic.

Q4: What are common sources of error in solubility experiments?

A4:

- Temperature fluctuations: Solubility is temperature-dependent. Ensure your experiments are conducted at a constant, controlled temperature[6].
- Insufficient equilibration time: For equilibrium solubility measurements, it is crucial to allow sufficient time for the dissolution process to reach a steady state[6].

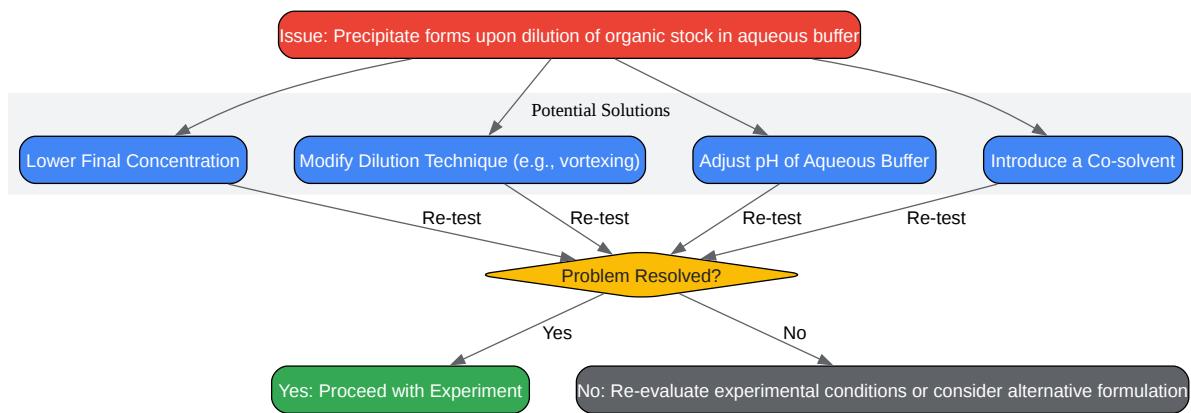
- Inaccurate measurements: Precise weighing of the solute and measurement of the solvent volume are critical for accurate results[6].
- Impurity of the compound: The presence of impurities can affect the measured solubility[6]. Ensure you are using a compound of high purity.

Visualized Workflows



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Caption: General workflow for determining compound solubility.



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Caption: Troubleshooting logic for precipitation issues.

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References

- 1. tert-Butyl 2-(piperazin-1-yl)acetate | 112257-22-4 [sigmaaldrich.com]
- 2. Tert-butyl2-(piperazin-1-yl)acetate | 112257-22-4 [chemicalbook.com]
- 3. benchchem.com [benchchem.com]
- 4. youtube.com [youtube.com]
- 5. scribd.com [scribd.com]
- 6. quora.com [quora.com]
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